

Cyclopentyl Nitrite: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentyl nitrite

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical and physical properties of **cyclopentyl nitrite**. It includes a summary of its quantitative data, experimental protocols for its synthesis and analysis, and a visualization of its mechanism of action.

Core Chemical and Physical Properties

Cyclopentyl nitrite is an organic compound and an ester of cyclopentanol and nitrous acid.^[1] It belongs to the class of alkyl nitrites, which are known for their vasodilatory effects.^[1]

Identification and Structure

Identifier	Value
IUPAC Name	cyclopentyl nitrite[2]
CAS Number	67764-33-4[3][4][5]
Molecular Formula	C5H9NO2[2][5][6][7][8]
Molecular Weight	115.13 g/mol [2]
SMILES	C1CCC(C1)ON=O[2]
InChI	InChI=1S/C5H9NO2/c7-6-8-5-3-1-2-4-5/h5H,1-4H2[2]
InChIKey	MAEOZYAUPZYZTO-UHFFFAOYSA-N[2]

Physical and Chemical Data

A comprehensive investigation of the physical and chemical properties of **cyclopentyl nitrite** has been challenging due to limited available data. Many standard physical properties have not been thoroughly experimentally determined or reported in the literature.[3]

Property	Value	Source
Boiling Point	102-103 °C	[7]
Appearance	Clear, yellow-tinted acidic liquid	[9]
Odor	Strong solvent odor	[9]
pH	1-2 (for a synthesized sample)	[9]
Calculated LogP	1.627	[5]
Calculated Polar Surface Area	38.66 Å ²	[5]
Melting Point/Freezing Point	No data available	[3]
Density	No data available	[8]
Flash Point	No data available	[3]
Solubility	No data available	

Experimental Protocols

Synthesis of Cyclopentyl Nitrite

The synthesis of alkyl nitrites can be achieved by the reaction of an alcohol with a nitrite salt in an acidic medium.[10][11][12] A successful laboratory-scale synthesis of **cyclopentyl nitrite** has been reported involving the reaction of cyclopentanol with ammonium nitrate in the presence of concentrated sulfuric acid.[9]

Materials:

- Cyclopentanol (99%)[9]
- Ammonium nitrate (ACS grade)[9]
- Concentrated sulfuric acid (ACS grade)[9]

Procedure:

- React cyclopentanol with ammonium nitrate in the presence of concentrated sulfuric acid.[9]
- The reaction is exothermic and results in the formation of a yellow liquid with a pH of 1-2.[9]
- The upper layer containing the **cyclopentyl nitrite** can be separated.

An alternative, more general method for the continuous synthesis of alkyl nitrites involves gradually and continuously adding an alcohol, a metal nitrite (like sodium nitrite), and a strong acid to an aqueous medium.[10] The formed alkyl nitrite is then continuously drawn off from the reaction medium.[10]

It is important to note that an attempted synthesis using cyclopentanol and potassium nitrite in concentrated sulfuric acid was reported to be unsuccessful, with no detectable formation of **cyclopentyl nitrite**.[9]

Analytical Methods

The identification and analysis of **cyclopentyl nitrite** can be performed using a combination of spectroscopic and chromatographic techniques.[9]

1. Vapor Phase Infrared (IR) Spectroscopy:

- Method: A drop of the liquid sample is placed in a gas cell with KBr windows and examined using a Fourier-transform infrared (FTIR) spectrometer.[9]
- Expected Result: The resulting spectrum will show characteristic peaks for a non-aromatic nitrite compound.[9]

2. Gas Chromatography-Mass Spectrometry (GC-MS):

- Method: A headspace sample is injected into a GC-MS system.[9]
- Typical GC Conditions: A suitable capillary column is used with a temperature program, for example, an initial temperature of 40°C held for 5 minutes, followed by a ramp to 200°C at 25°C/minute.[9]
- Expected Mass Spectrum: The mass spectrum of **cyclopentyl nitrite** will show characteristic fragmentation patterns. A peak with a base peak at m/z 41 and major ions at 55, 57, 67, 69,

and 84 has been reported to be consistent with **cyclopentyl nitrite**.^[9]

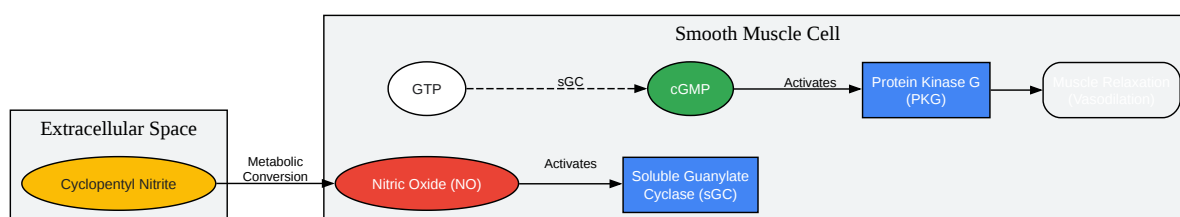
3. Ion Chromatography:

- Method: The sample is diluted in analytical grade water and analyzed using an ion chromatograph equipped with a suitable anion-exchange column. A mobile phase such as 9mM sodium carbonate can be used.^[9]
- Purpose: This method is used to confirm the presence of the nitrite anion and to distinguish it from nitrate.^[9]

Mechanism of Action and Signaling Pathway

Alkyl nitrites, including **cyclopentyl nitrite**, are potent vasodilators.^{[1][11]} Their physiological effects are mediated through the release of nitric oxide (NO), which acts as a signaling molecule to relax involuntary muscles, particularly those in the walls of blood vessels.^[11] This leads to a decrease in blood pressure, flushing of the face, and an increased heart rate.^{[9][11]}

The following diagram illustrates the generalized signaling pathway for the vasodilatory effect of alkyl nitrites.



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Caption: Mechanism of alkyl nitrite-induced vasodilation.

Safety and Handling

Cyclopentyl nitrite should be handled with care in a well-ventilated area, avoiding contact with skin and eyes.[3] It is advised to use personal protective equipment such as safety glasses and gloves.[3] The chemical stability is maintained under recommended storage conditions, which involve keeping the container tightly closed in a cool, dry place.[3] In case of fire, water spray, alcohol-resistant foam, dry chemical, or carbon dioxide can be used as extinguishing media.[3]

Applications and Relevance in Drug Development

Cyclopentyl nitrite, like other alkyl nitrites, has applications as a vasodilator.[1][9] Historically, amyl nitrite was used to treat angina.[11] The vasodilatory properties of these compounds also led to their recreational use as "poppers" to enhance sexual pleasure.[1][9]

For drug development professionals, the interest in **cyclopentyl nitrite** and related compounds lies in their ability to act as nitric oxide donors. The nitric oxide signaling pathway is a critical target in the treatment of various cardiovascular conditions, including hypertension and angina. Understanding the chemistry and pharmacology of compounds like **cyclopentyl nitrite** can inform the design of new therapeutic agents that modulate this pathway.

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- To cite this document: BenchChem. [Cyclopentyl Nitrite: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1642685#cyclopentyl-nitrite-chemical-and-physical-properties>]

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